

Atrazine Metabolites: A Technical Guide to Discovery, Analysis, and Toxicological Significance

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Compound of Interest

Compound Name: Desisopropylatrazine-d5

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This technical guide provides a comprehensive overview of the discovery, analysis, and significance of atrazine metabolites. Atrazine, a widely used chlorotriazine herbicide, undergoes transformation in the environment and biological systems, leading to the formation of various metabolites.[1][2] Understanding the fate and toxicological profile of these metabolites is crucial for assessing the overall environmental and human health impact of atrazine use.

Discovery and Formation of Atrazine Metabolites

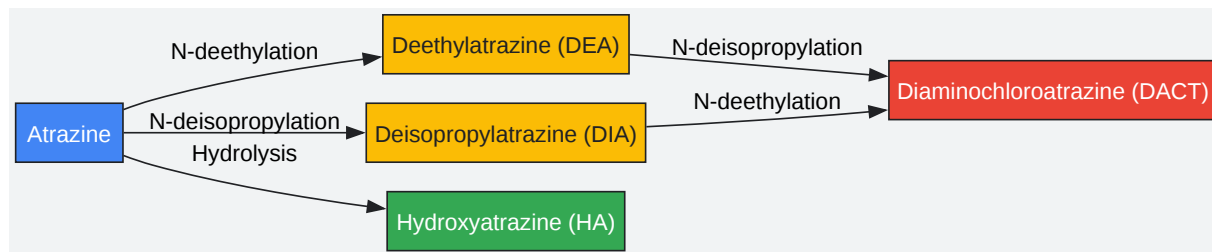
Atrazine's primary metabolic pathways involve N-dealkylation and hydrolysis.[2][3] In soil, microorganisms play a significant role in its degradation, while in plants and animals, metabolic processes lead to the formation of several key derivatives.[1][2][3]

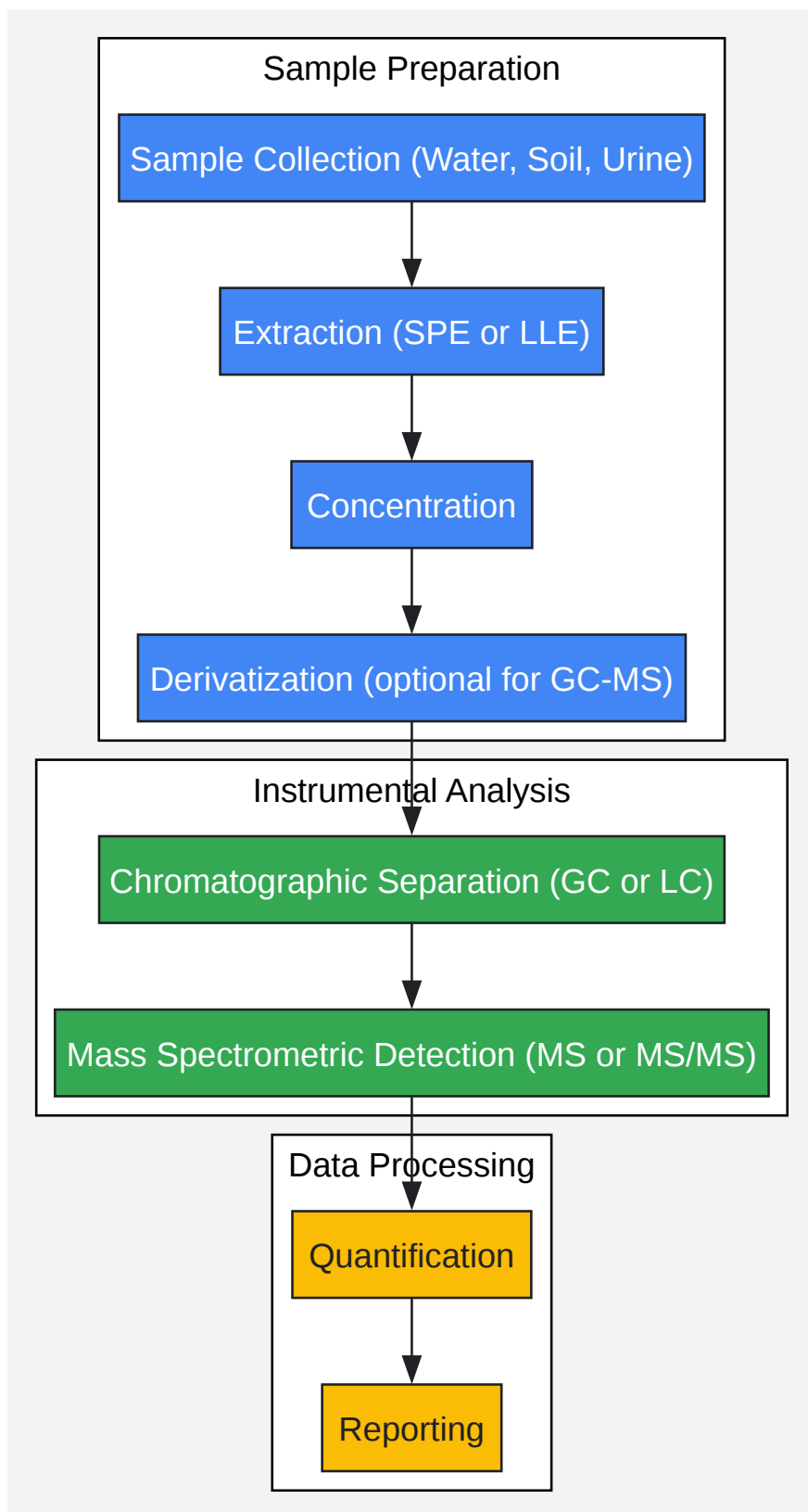
The major chloro-s-triazine metabolites include:

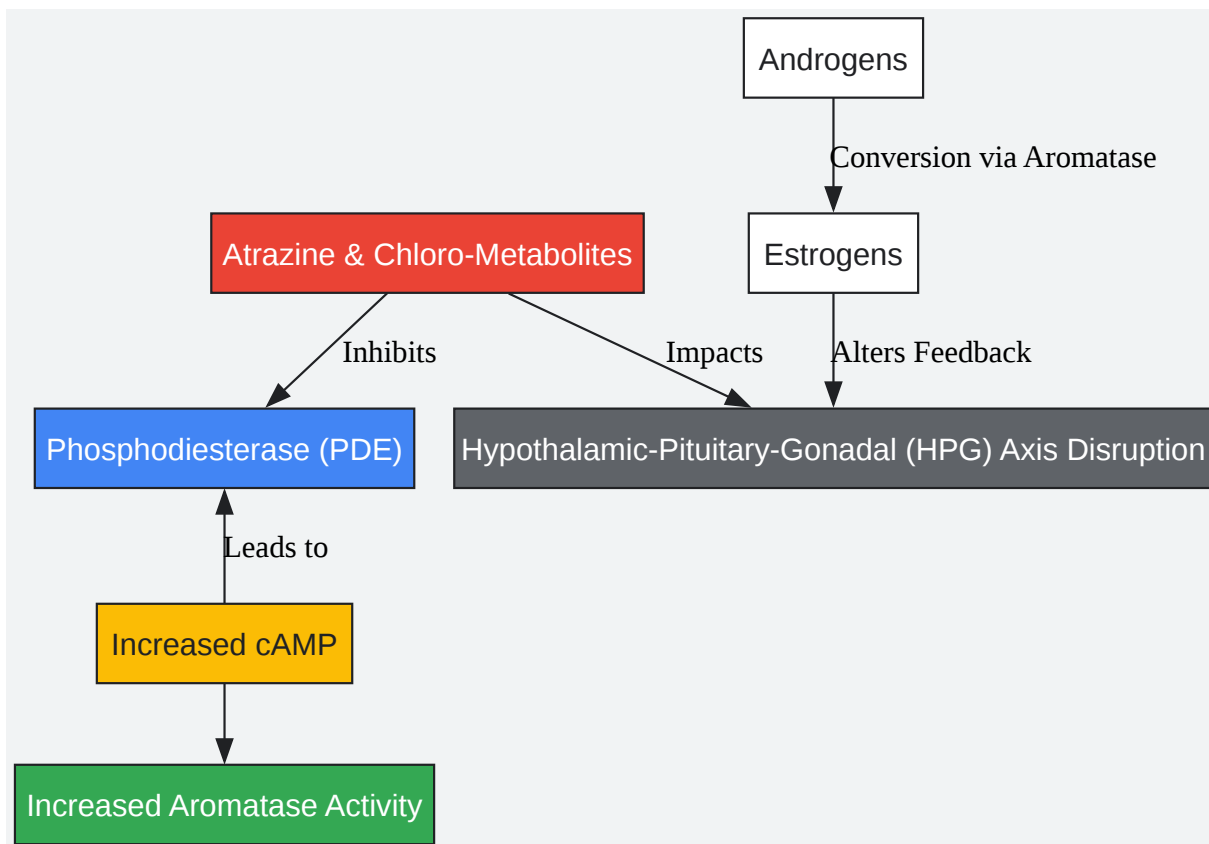
- Deethylatrazine (DEA): Formed by the removal of the ethyl group.
- Deisopropylatrazine (DIA): Formed by the removal of the isopropyl group.
- Diaminochloroatrazine (DACT): Formed by the removal of both the ethyl and isopropyl groups.[3]

Another significant metabolite, particularly in groundwater, is hydroxyatrazine (HA), which is formed through the hydrolysis of the chloro substituent.^[3]^[4] In rats, over 25 metabolites have been identified, with the primary pathway being stepwise dealkylation to DACT.^[3]

Below is a diagram illustrating the primary metabolic pathways of atrazine.







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- 3. who.int [who.int]
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